

# troubleshooting peak tailing in Aflatoxin B2 chromatography

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Aflatoxin B2

Cat. No.: B190438

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## Technical Support Center: Aflatoxin B2 Chromatography

This technical support center provides troubleshooting guidance for common issues encountered during the chromatographic analysis of **Aflatoxin B2**. The information is tailored for researchers, scientists, and drug development professionals to help diagnose and resolve problems like peak tailing, ensuring accurate and reliable experimental results.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What are the common causes of peak tailing for **Aflatoxin B2** in reversed-phase HPLC?

A1: Peak tailing for **Aflatoxin B2**, where the peak asymmetry factor is greater than 1, is a common chromatographic problem that can compromise the accuracy of quantification.<sup>[1]</sup> The primary causes stem from secondary interactions between **Aflatoxin B2** and the stationary phase, as well as issues with the HPLC system itself. Key factors include:

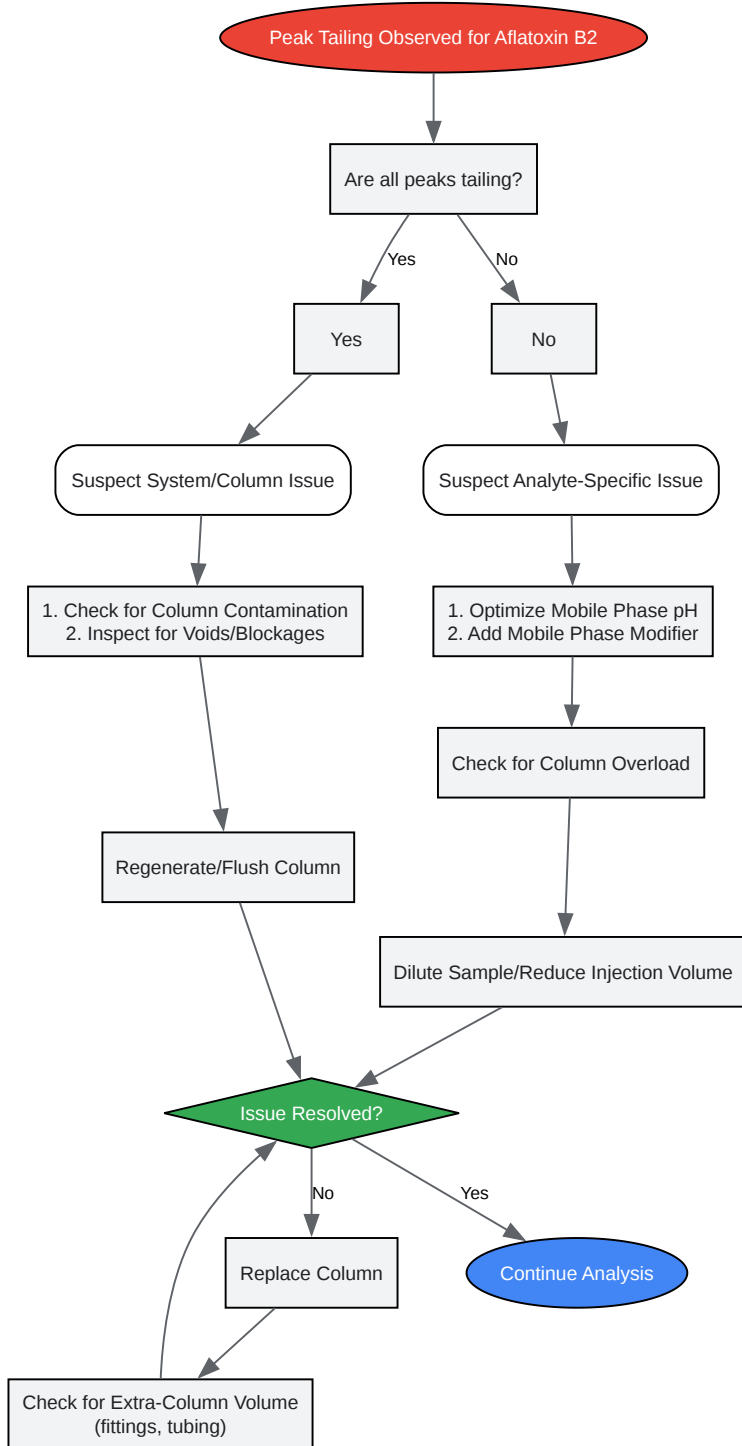
- **Secondary Silanol Interactions:** Residual, un-capped silanol groups on the silica-based stationary phase (like C18) can interact with **Aflatoxin B2**, leading to peak tailing.<sup>[1][2]</sup>
- **Mobile Phase pH:** The pH of the mobile phase can influence the ionization state of residual silanols. An inappropriate pH can increase these secondary interactions.

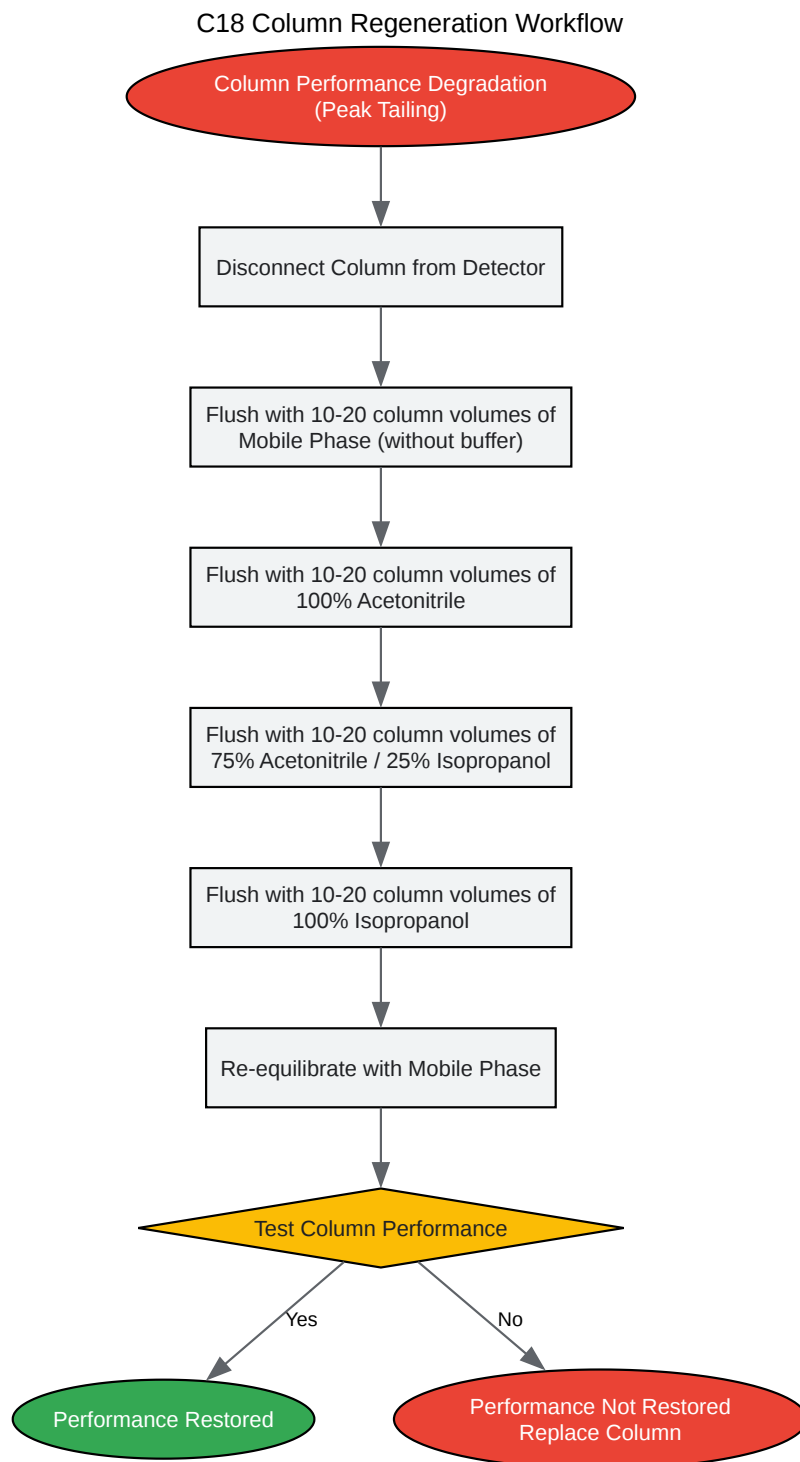
- Column Contamination and Degradation: Accumulation of matrix components from the sample on the column inlet frit or degradation of the stationary phase over time can create active sites that cause tailing.[\[2\]](#)[\[3\]](#)
- Column Overload: Injecting too high a concentration of **Aflatoxin B2** can saturate the stationary phase, resulting in peak tailing.[\[2\]](#)[\[4\]](#)
- Extra-Column Volume: Excessive tubing length or dead volume in fittings can lead to band broadening and peak tailing.[\[2\]](#)
- Inappropriate Sample Solvent: If the sample is dissolved in a solvent significantly stronger than the mobile phase, it can cause peak distortion.

Q2: My **Aflatoxin B2** peak is tailing. How can I troubleshoot this issue?

A2: A systematic approach is crucial for identifying and resolving the cause of peak tailing. The following workflow can guide your troubleshooting efforts.

## Troubleshooting Workflow for Aflatoxin B2 Peak Tailing





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)